

Spectroscopic Elucidation of 2-Butoxy-3,5-dinitrobenzamide: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 2-Butoxy-3,5-dinitrobenzamide

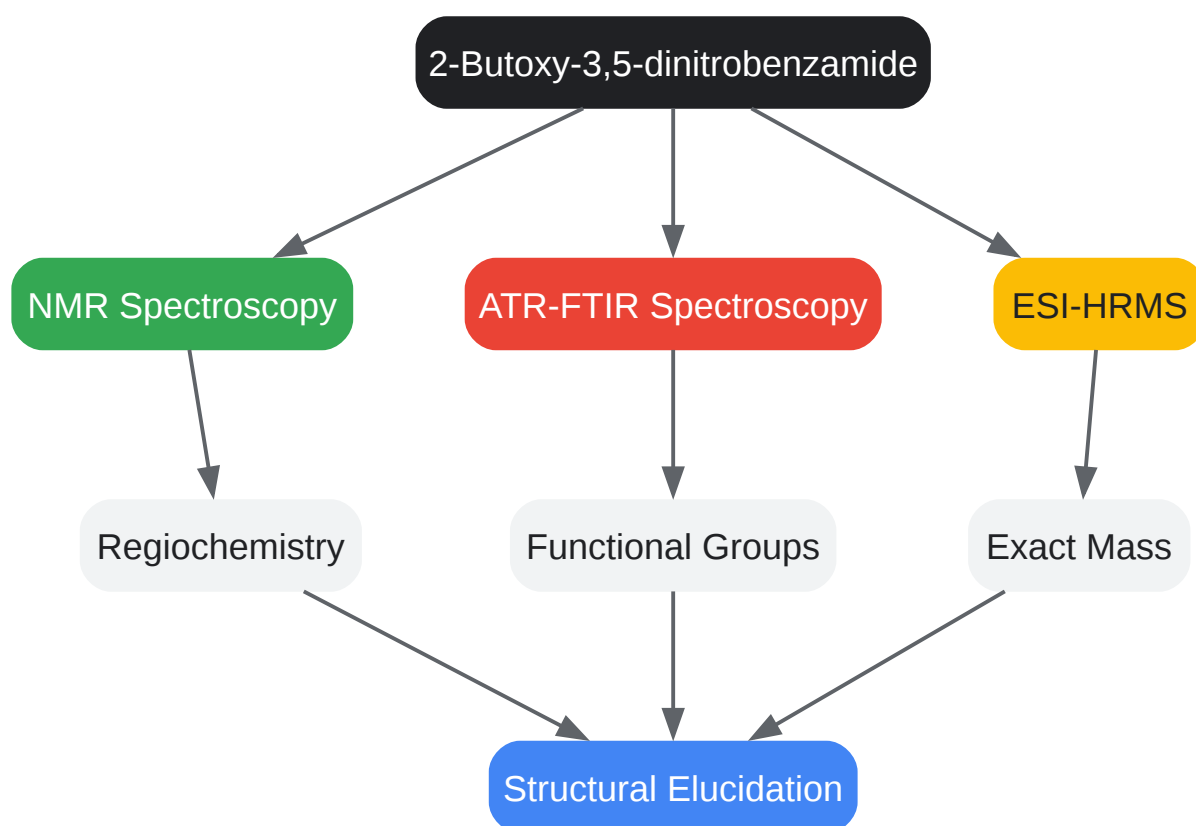
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Executive Summary & Analytical Strategy

2-Butoxy-3,5-dinitrobenzamide ($C_{11}H_{13}N_3O_6$) is a highly functionalized aromatic compound characterized by a sterically demanding butoxy ether, a primary carboxamide, and two strongly electron-withdrawing nitro groups. Accurately characterizing this scaffold requires an orthogonal analytical approach, as the interplay between steric hindrance and intense electronic effects complicates spectral interpretation.

As a Senior Application Scientist, I have designed this guide to move beyond basic peak assignments. Here, we dissect the causality behind the spectroscopic behavior of this compound, providing a self-validating framework for its structural elucidation using High-Resolution Mass Spectrometry (HRMS), Attenuated Total Reflectance Fourier-Transform Infrared Spectroscopy (ATR-FTIR), and Nuclear Magnetic Resonance (NMR).



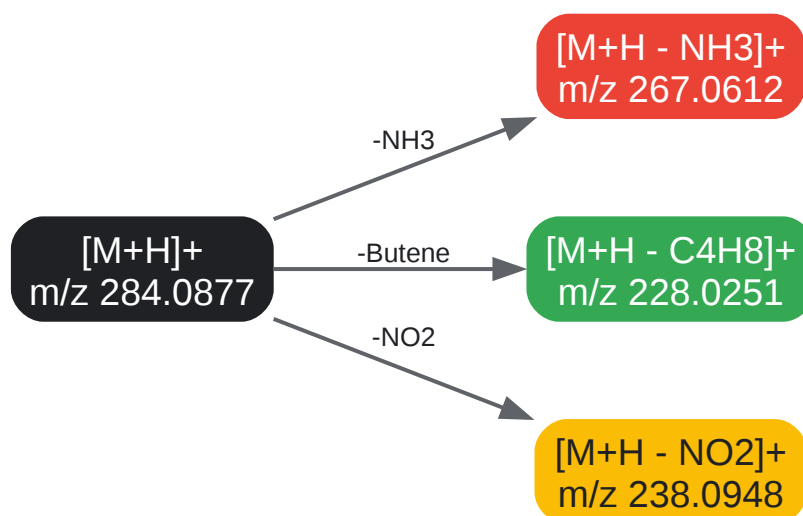
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Fig 1. Orthogonal spectroscopic workflow for structural elucidation.

High-Resolution Mass Spectrometry (ESI-HRMS) Causality & Ionization Dynamics

While nitroaromatics typically ionize well in negative mode, the presence of the primary carboxamide makes Positive Electrospray Ionization (ESI+) the most sensitive technique. The carbonyl oxygen acts as a strong Lewis base, readily accepting a proton to form the stable $[M+H]^+$ pseudomolecular ion.

During Collision-Induced Dissociation (CID), the molecule undergoes highly predictable, charge-directed fragmentation. The most diagnostic pathway is the loss of the butoxy chain. Aryl ethers with alkyl chains longer than C2 frequently undergo a macroscopic McLafferty-type rearrangement or gas-phase [1,2]-Wittig rearrangement, resulting in the neutral loss of an alkene (butene, -56 Da). Additionally, primary amides exhibit a characteristic neutral loss of ammonia (NH_3 , -17 Da).



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Fig 2. Primary ESI-MS/MS fragmentation pathways of the protonated precursor.

Quantitative Data Summary: ESI-HRMS

Ion Type	m/z (Theoretical)	Mass Error (ppm)	Assignment
$[M+H]^+$	284.0877	< 2.0	Protonated precursor
$[M+Na]^+$	306.0697	< 2.0	Sodium adduct
MS ² Fragment	267.0612	< 3.0	$[M+H - NH_3]^+$ (Amide cleavage)
MS ² Fragment	228.0251	< 3.0	$[M+H - C_4H_8]^+$ (Aryl ether cleavage)
MS ² Fragment	238.0948	< 3.0	$[M+H - NO_2]^+$ (Nitro cleavage)

Vibrational Spectroscopy (ATR-FTIR)

Causality & Functional Group Validation

Infrared spectroscopy provides immediate confirmation of the three primary functional groups. Primary amides exhibit two distinct N-H stretching bands (asymmetric and symmetric) in the 3520–3300 cm^{-1} region, often visually referred to as "fangs". The Amide I band (C=O stretch)

appears slightly lower than a standard ketone ($\sim 1670\text{ cm}^{-1}$) due to the resonance contribution of the nitrogen lone pair, which increases the single-bond character of the carbonyl. The nitro groups dominate the fingerprint region with intense asymmetric and symmetric N-O stretches.

Quantitative Data Summary: ATR-FTIR

Wavenumber (cm ⁻¹)	Intensity	Functional Group	Vibrational Mode
3450, 3340	Medium, Sharp	Primary Amide	N-H asymmetric & symmetric stretch
2960, 2870	Weak	Alkyl Chain	C-H stretch (butoxy group)
1670	Strong	Primary Amide	C=O stretch (Amide I)
1615	Medium	Primary Amide	N-H bend (Amide II)
1535	Strong	Nitro Group	N-O asymmetric stretch
1345	Strong	Nitro Group	N-O symmetric stretch
1250	Medium	Aryl Ether	C-O-C asymmetric stretch

Nuclear Magnetic Resonance (NMR) Causality & Regiochemical Mapping

The choice of solvent is critical here. DMSO-d₆ is selected over CDCl₃ because it disrupts intermolecular hydrogen bonding, fully solubilizing the polar benzamide while shifting the exchangeable N-H protons far downfield, preventing overlap with the aromatic signals.

The aromatic ring contains two isolated protons (H4 and H6). The strongly electron-withdrawing nature of the nitro groups significantly deshields these protons. Recent DFT and Localized Molecular Orbital (NLMO) studies demonstrate that these chemical shifts in substituted benzenes are heavily influenced by σ -bonding orbital contributions and the depletion of π -electron density. H4, situated directly between two nitro groups, experiences the maximum deshielding cone effect, appearing furthest downfield ($\sim 8.95\text{ ppm}$). The restricted rotation

around the amide C-N bond (due to partial double-bond character) renders the two N-H protons diastereotopic, resulting in two distinct broad singlets.

Quantitative Data Summary: ^1H and ^{13}C NMR (DMSO- d_6 , 400/100 MHz)

Position	^1H Shift (ppm)	Multiplicity (J in Hz)	^{13}C Shift (ppm)	Assignment Notes
1	-	-	131.0	Quaternary C, ortho to ether/amide
2	-	-	152.4	Quaternary C, oxygen-bound
3, 5	-	-	142.1, 140.5	Quaternary C, nitro-bound
4	8.95	d (2.5)	124.5	Aromatic CH, flanked by two NO_2
6	8.65	d (2.5)	128.3	Aromatic CH, flanked by NO_2 and amide
Amide NH_2	8.10, 7.80	br s (1H each)	-	Diastereotopic due to restricted C-N rotation
C=O	-	-	165.2	Carbonyl carbon
1' (-O- CH_2)	4.20	t (6.5)	74.2	Deshielded by oxygen
2', 3' (- CH_2)	1.75, 1.45	m, m	31.5, 18.8	Aliphatic chain
4' (- CH_3)	0.95	t (7.4)	13.6	Terminal methyl

Self-Validating Experimental Protocols

To ensure data trustworthiness, the following protocols incorporate built-in system suitability checks.

Protocol A: NMR Sample Preparation & Acquisition

- **System Suitability:** Prior to sample analysis, run a standard 1% Tetramethylsilane (TMS) in DMSO- d_6 sample to lock the magnetic field, shim the Z-axis, and calibrate the 0.00 ppm reference.
- **Sample Prep:** Dissolve exactly 15.0 mg of **2-Butoxy-3,5-dinitrobenzamide** in 0.6 mL of anhydrous DMSO- d_6 . Causality: 15 mg ensures a high signal-to-noise ratio for ^{13}C acquisition within 512 scans, minimizing instrument time.
- **Acquisition:** Acquire ^1H NMR at 298 K using a 30° pulse angle and a 2-second relaxation delay. For ^{13}C NMR, utilize a composite pulse decoupling sequence (WALTZ-16) to remove ^1H - ^{13}C scalar coupling, simplifying the spectrum to pure singlets.

Protocol B: ATR-FTIR Acquisition

- **System Suitability:** Clean the diamond ATR crystal with LC-MS grade isopropanol and a lint-free wipe. Acquire a background scan (air). Validation: The background must show >95% transmittance across the 4000-400 cm^{-1} range with no residual organic peaks.
- **Sample Application:** Deposit 2-3 mg of the solid powder directly onto the crystal. Apply the pressure anvil until the force gauge clicks, ensuring intimate contact between the crystal and the sample (critical for the evanescent wave to penetrate).
- **Acquisition:** Collect 32 co-added scans at a resolution of 4 cm^{-1} .

Protocol C: LC-ESI-HRMS Setup

- **System Suitability:** Infuse a standard tuning mix (e.g., Agilent ESI-L) to calibrate the TOF/Orbitrap mass analyzer. Validation: Mass accuracy must be < 2 ppm for the m/z 322.0481 reference mass.
- **Chromatography:** Inject 1 μL of a 10 $\mu\text{g/mL}$ sample (in Methanol) onto a C18 column (50 x 2.1 mm, 1.8 μm). Use a rapid gradient of 0.1% Formic Acid in Water (A) and 0.1% Formic

Acid in Acetonitrile (B). Causality: Formic acid acts as a proton source, drastically enhancing the ionization efficiency of the amide group.

- MS/MS Parameters: Set the collision energy (CE) to 25 eV using Nitrogen as the collision gas to induce the specific neutral losses of NH_3 and Butene.

References

- Infrared (IR) Spectroscopy: A Quick Primer On Interpreting Spectra Source: Master Organic Chemistry URL:[[Link](#)]
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- Studying the Intrinsic Reactivity of Chromanes by Gas-Phase Infrared Spectroscopy Source: National Institutes of Health (PMC) URL:[[Link](#)]
- Mass Spectrometry-Based Fragmentation as an Identification Tool in Lignomics Source: Analytical Chemistry (ACS Publications) URL:[[Link](#)]
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